

# Molecular weight of 3-Benzyl-4-methoxybenzyl alcohol

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## Compound of Interest

Compound Name:	(3-(Benzyl)-4-methoxyphenyl)methanol
Cat. No.:	B154498

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A Technical Guide to 3-Benzyl-4-methoxybenzyl alcohol

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical and physical properties of 3-Benzyl-4-methoxybenzyl alcohol, along with relevant experimental protocols and pathway visualizations.

## Physicochemical Properties

3-Benzyl-4-methoxybenzyl alcohol, also known as **(3-(Benzyl)-4-methoxyphenyl)methanol**, is an organic compound with the molecular formula C<sub>15</sub>H<sub>16</sub>O<sub>3</sub>[\[1\]](#). Its properties are summarized in the table below.

Property	Value	Source
Molecular Weight	244.28 g/mol	<a href="#">[1]</a>
Exact Mass	244.109944368 Da	<a href="#">[1]</a>
Molecular Formula	C15H16O3	<a href="#">[1]</a>
CAS Number	1860-60-2	<a href="#">[1]</a>
IUPAC Name	(4-methoxy-3-phenylmethoxyphenyl)methanol	<a href="#">[1]</a>
XLogP3	2.2	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	4	<a href="#">[1]</a>
Topological Polar Surface Area	38.7 Å <sup>2</sup>	<a href="#">[1]</a>
Heavy Atom Count	18	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

A notable application of 3-Benzyl-4-methoxybenzyl alcohol is in solid-phase organic synthesis. One method involves its use in the creation of a 3-methoxy-4-benzyl-4-oxobutyl alcohol (MBBA) resin. This process is carried out in a two-step sequence under microwave irradiation.

## Preparation of 3-Methoxy-4-benzyl-4-oxobutyl Alcohol Resin

- Reaction Setup: Commercially available Merrifield resin is reacted with vanillin.
- Monitoring: The formation of the resin is monitored by the appearance of a C=O stretching frequency at 1688 cm<sup>-1</sup> and an O=C–H stretching frequency at 2760 cm<sup>-1</sup> in FTIR analysis.

Further verification is done by observing the aldehydic resonance at 9.78 ppm in the  $^1\text{H}$  MAS-NMR spectrum[2].

- Loading Determination: The loading of the aldehyde group is determined by nitrogen analysis involving a 2,4-dinitrophenyl hydrazine (DNP) derivative, with a reported loading of 1.081 mmol/g, corresponding to a 99% yield[2].

## Reduction to 3-Methoxy-4-benzyloxybenzyl alcohol (MBBA) Resin

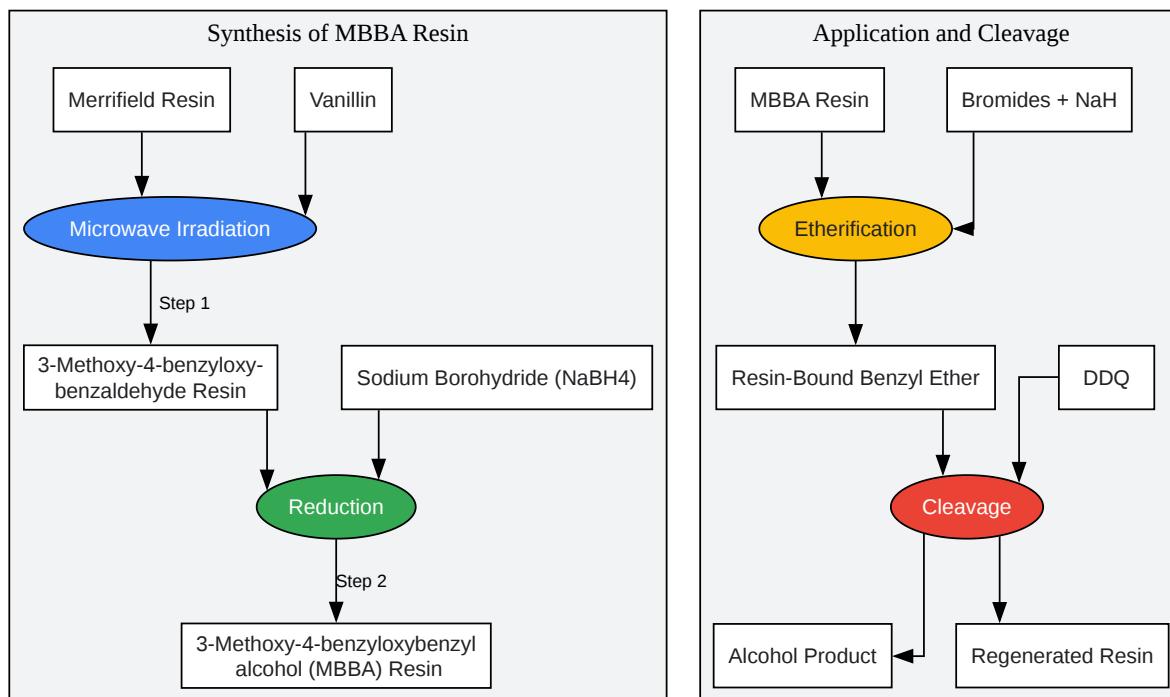
- Reduction Step: The 3-methoxy-4-benzyloxybenzaldehyde resin is then reduced using sodium borohydride ( $\text{NaBH}_4$ ) to yield the MBBA resin[2][3].

## Cleavage of Resin-Bound Ethers

Cleavage of molecules from the MBBA resin can be achieved using 2,3-dichloro-5,6-dicyanobenzoquinone (DDQ) to release the corresponding alcohols in good yields[2][3]. The p-methoxybenzyl (MPM) protecting group is readily removed by DDQ in dichloromethane with a small amount of water at room temperature[3].

## Experimental Workflow: Synthesis of MBBA Resin

The following diagram illustrates the workflow for the synthesis of 3-methoxy-4-benzyloxybenzyl alcohol (MBBA) resin.

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Caption: Workflow for the synthesis and application of MBBA resin.

## Biological Activity and Related Compounds

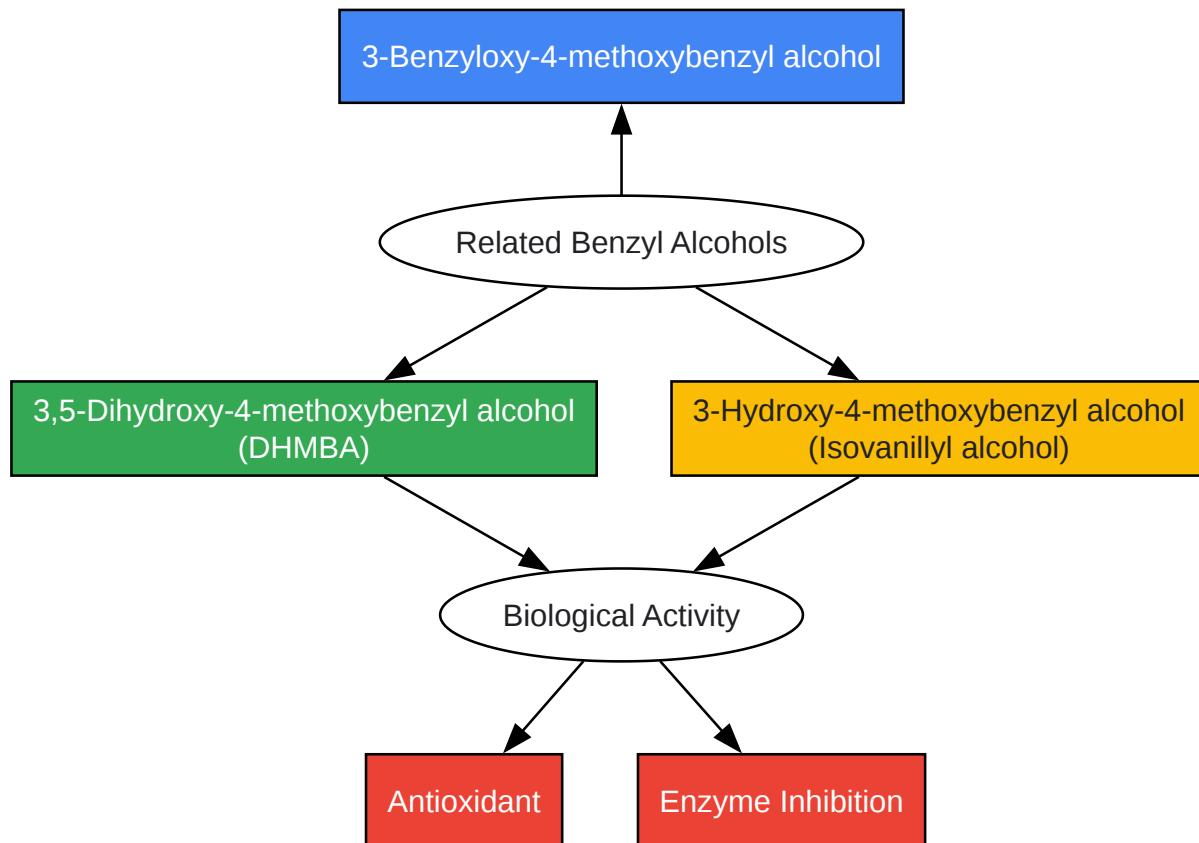
While specific signaling pathways for 3-benzylbenzylbenzyl alcohol are not extensively documented, related compounds have shown significant biological activity. For instance, 3,5-dihydroxy-4-methoxybenzyl alcohol (DHMBA), an antioxidant first isolated from the Pacific oyster *Crassostrea gigas*, has been studied for its protective effects against oxidative stress<sup>[4]</sup> [5]. DHMBA has been shown to improve working memory and reduce anxiety in aged mice, potentially through the inhibition of the Nrf2-Keap1 protein-protein interaction, which upregulates antioxidant response genes<sup>[5]</sup>.

Another related compound, 3-hydroxy-4-methoxybenzyl alcohol, is a metabolite of vanillic acid and has been shown to inhibit aldehyde oxidase[6].

The structural similarity of 3-benzyloxy-4-methoxybenzyl alcohol to these biologically active molecules suggests potential for further investigation into its pharmacological properties.

## Logical Relationship of Related Compounds

The following diagram illustrates the relationship between 3-benzyloxy-4-methoxybenzyl alcohol and some of its biologically active analogs.



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Caption: Relationship between 3-benzyloxy-4-methoxybenzyl alcohol and its analogs.

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## References

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